

(2'-Methoxyvinyl)pyrene: A Technical Guide for Advanced Research

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Compound of Interest

Compound Name: (2'-Methoxyvinyl)pyrene

CAS No.: 93265-41-9

Cat. No.: B149523

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(CAS Number: 93265-41-9)

Introduction

(2'-Methoxyvinyl)pyrene, with the CAS number 93265-41-9, is a fluorescent aromatic compound derived from the polycyclic aromatic hydrocarbon pyrene.^[1] Its structure, featuring a methoxyvinyl substituent on the pyrene core, imparts unique photophysical properties that make it a valuable tool in various scientific disciplines. This technical guide provides a comprehensive overview of the core properties, synthesis, applications, and safety considerations for **(2'-Methoxyvinyl)pyrene**, intended to support researchers, scientists, and drug development professionals in leveraging this compound for their work. While some physicochemical properties are well-documented, it is noteworthy that specific experimental data such as melting point and detailed quantum yield in various solvents remain to be fully characterized in publicly accessible literature.

Physicochemical Properties

(2'-Methoxyvinyl)pyrene is a highly lipophilic molecule, a characteristic that influences its solubility and potential for bioaccumulation.^[1] Its core physicochemical properties are

summarized in the table below. The lack of a reported melting point suggests that it may exist as an amorphous solid or an oil at ambient temperatures.

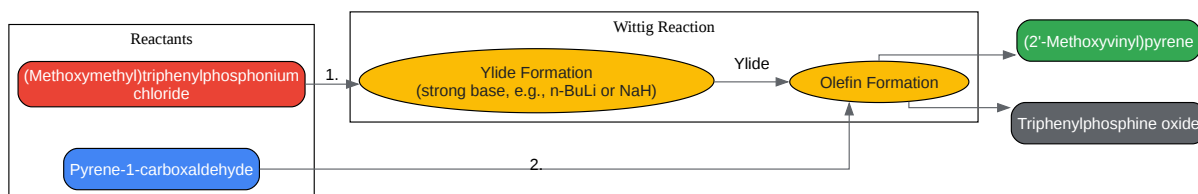
Property	Value	Source
CAS Number	93265-41-9	[1][2][3]
Molecular Formula	C ₁₉ H ₁₄ O	[1][2][3]
Molecular Weight	258.31 g/mol	[1][2][3]
Boiling Point	453.4 °C at 760 mmHg	[1]
Density	1.234 g/cm ³	[1]
Refractive Index	1.807	[1]
Appearance	Not explicitly stated, likely a solid or oil.	
Melting Point	Not available	[1]
Solubility	Described as highly lipophilic; expected to be soluble in nonpolar organic solvents. Quantitative data not available.	[1]

Synthesis and Reactivity

The synthesis of **(2'-Methoxyvinyl)pyrene** is most effectively achieved through a Wittig reaction. This well-established olefination method provides a reliable route to vinyl ethers from aldehydes. The logical precursors for this synthesis are pyrene-1-carboxaldehyde and a methoxymethyl-substituted phosphonium ylide.

Conceptual Synthetic Workflow

The following diagram illustrates the conceptual workflow for the synthesis of **(2'-Methoxyvinyl)pyrene** via the Wittig reaction.



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Caption: Wittig reaction pathway for **(2'-Methoxyvinyl)pyrene** synthesis.

Experimental Protocol: A Representative Methodology

The following protocol is a representative procedure based on established Wittig reaction methodologies for the synthesis of vinyl ethers. Researchers should optimize conditions as necessary.

Materials:

- Pyrene-1-carboxaldehyde
- (Methoxymethyl)triphenylphosphonium chloride
- Anhydrous tetrahydrofuran (THF)
- Strong base (e.g., n-butyllithium in hexanes or sodium hydride)
- Anhydrous workup and purification solvents (e.g., diethyl ether, hexanes, ethyl acetate)
- Silica gel for column chromatography

Procedure:

- **Ylide Generation:** In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), suspend (methoxymethyl)triphenylphosphonium chloride in anhydrous THF. Cool the suspension to 0 °C in an ice bath.
- Slowly add one equivalent of a strong base (e.g., n-butyllithium) to the stirred suspension. The formation of the red-orange ylide indicates a successful reaction. Allow the mixture to stir at 0 °C for 30-60 minutes.
- **Aldehyde Addition:** Dissolve pyrene-1-carboxaldehyde in a minimal amount of anhydrous THF and add it dropwise to the ylide solution at 0 °C.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for several hours to overnight. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent such as diethyl ether or ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product, which will contain triphenylphosphine oxide as a major byproduct, can be purified by silica gel column chromatography using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes).

Causality in Experimental Design: The choice of an anhydrous aprotic solvent like THF is critical to prevent the quenching of the highly basic ylide. The reaction is typically initiated at a low temperature to control the exothermic addition of the aldehyde to the ylide. The purification by column chromatography is necessary to separate the nonpolar product from the more polar triphenylphosphine oxide byproduct.

Photophysical Properties and Applications

(2'-Methoxyvinyl)pyrene is a blue-emitting fluorophore with strong solvatochromic properties. This means its fluorescence emission spectrum is sensitive to the polarity of its environment. This characteristic, coupled with the inherent photophysical robustness of the pyrene core, makes it a versatile fluorescent probe.

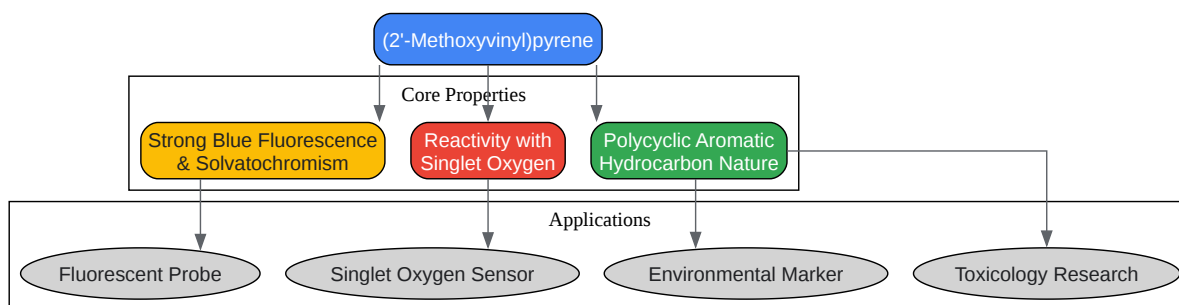
Fluorescence Profile

While specific quantitative data such as absorption/emission maxima and quantum yields for **(2'-Methoxyvinyl)pyrene** in various solvents are not readily available in the literature, its behavior can be inferred from the well-studied photophysics of pyrene and its derivatives. Pyrene itself exhibits a characteristic structured emission spectrum and its fluorescence is known to be sensitive to the local environment. The introduction of the methoxyvinyl group is expected to modulate these properties, likely leading to a red-shift in both absorption and emission spectra compared to the parent pyrene.

Key Applications

- **Fluorescent Probe for Singlet Oxygen:** A notable application of **(2'-Methoxyvinyl)pyrene** is as a highly efficient and specific chemiluminescent probe for the detection of singlet oxygen. [4] This makes it a valuable tool in studies of oxidative stress and photodynamic therapy.
- **Environmental Monitoring:** Due to its polycyclic aromatic nature, it can be used as a marker for environmental pollution, particularly for monitoring the presence of pyrene-related compounds in various ecosystems.[1]
- **Toxicological Research:** As a derivative of pyrene, which is a known carcinogen, **(2'-Methoxyvinyl)pyrene** is utilized in toxicological studies to investigate the mechanisms of carcinogenesis.[1]
- **Materials Science:** The fluorescent and electronic properties of pyrene derivatives make them attractive candidates for incorporation into advanced materials, such as organic light-emitting diodes (OLEDs) and fluorescent sensors.

The following diagram illustrates the relationship between the properties of **(2'-Methoxyvinyl)pyrene** and its primary applications.



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Caption: Relationship between properties and applications of **(2'-Methoxyvinyl)pyrene**.

Safety and Handling

As a derivative of pyrene, **(2'-Methoxyvinyl)pyrene** should be handled with caution, assuming it may share similar toxicological properties. The pyrene core is classified as a potential carcinogen.

General Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety glasses.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.

Storage:

- Store in a tightly sealed container in a cool, dry place away from light and incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

It is imperative to consult the specific Safety Data Sheet (SDS) for **(2'-Methoxyvinyl)pyrene** before handling.

Conclusion

(2'-Methoxyvinyl)pyrene is a valuable fluorescent molecule with significant potential in various research areas, particularly as a probe for singlet oxygen and in environmental and toxicological studies. While its synthesis is accessible through standard organic chemistry techniques like the Wittig reaction, a comprehensive characterization of its photophysical properties, such as solvent-dependent emission maxima and quantum yields, would greatly enhance its utility and broader adoption in the scientific community. Researchers are encouraged to perform detailed characterization of this compound for their specific applications.

References

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